

Precision Structural Engineering: The N-Cbz-2-Methyl-D-Cysteine Protocol[1]

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Compound of Interest

Compound Name: *N-[(Benzyloxy)carbonyl]-2-methyl-D-cysteine*

CAS No.: 825635-19-6

Cat. No.: B13502698

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Executive Summary & Mechanistic Core

In the development of peptide therapeutics, the transition from a flexible linear chain to a structured, bioactive conformer is the critical bottleneck. N-Cbz-2-methyl-D-cysteine represents a "tri-functional" structural lock, integrating three distinct physicochemical constraints into a single residue:

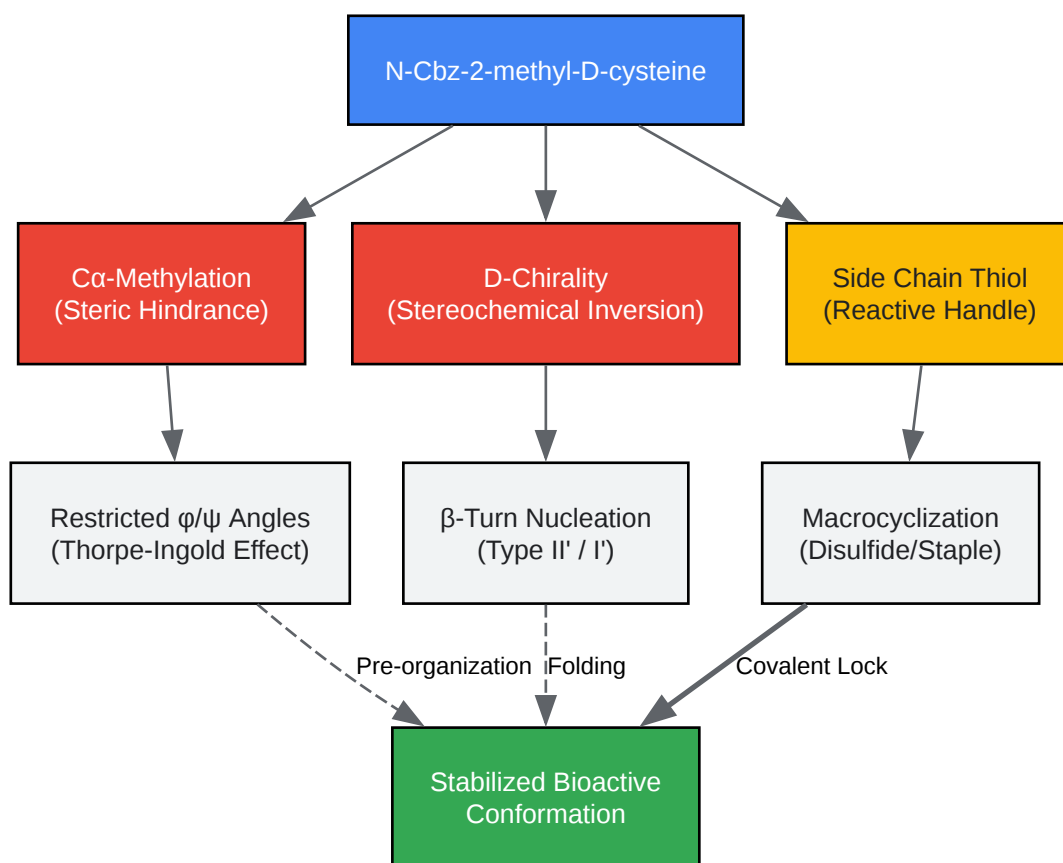
- **-Methylation (The Steric Lock):** The addition of a methyl group at the C position introduces severe steric penalties for substantial regions of the Ramachandran map. This restricts the backbone torsion angles () to narrow energetic wells, typically favoring helical () or specific turn conformations, a phenomenon known as the Thorpe-Ingold effect.
- **D-Configuration (The Chiral Switch):** When introduced into an L-amino acid sequence, a D-residue acts as a powerful nucleator for

-turns (typically Type II' or I').^[1] This disrupts the extended sheet or random coil propensities of the L-backbone, forcing a reversal of chain direction essential for hairpin formation.

- **N-Cbz & Thiol (The Chemical Cap & Trigger):** The N-benzyloxycarbonyl (Cbz) group provides a hydrophobic N-terminal cap that resists exopeptidase degradation.^[1] Simultaneously, the cysteine thiol allows for covalent macrocyclization (disulfide bridging or hydrocarbon stapling), effectively "freezing" the induced secondary structure.

Mechanistic Pathway Diagram

The following diagram illustrates how these three features converge to induce stable secondary structure.



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Caption: Convergence of steric, stereochemical, and covalent constraints to freeze peptide conformation.

Synthesis & Incorporation Protocol

Incorporating sterically hindered amino acids like 2-methyl-cysteine is challenging due to the low reactivity of the nucleophile (if N-terminal) or the activated electrophile (during coupling).^[1] The N-Cbz protection implies this residue is likely used as the final N-terminal residue (capping step) in Solid Phase Peptide Synthesis (SPPS), or in solution-phase fragment condensation.^[1]

Protocol: High-Efficiency Coupling of N-Cbz-2-Methyl-D-Cysteine

Objective: Couple the hindered N-Cbz-2-methyl-D-cysteine to a resin-bound peptide N-terminus.^[1]

Reagents:

- Coupling Agent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or PyAOP.^[1] Standard HBTU/HCTU is often insufficient.^[1]
- Base: HOAt (1-Hydroxy-7-azabenzotriazole) + DIPEA (N,N-Diisopropylethylamine).^[1]
- Solvent: DMF (Dimethylformamide) or NMP (N-methyl-2-pyrrolidone) for better swelling.^[1]

Step-by-Step Workflow:

- Resin Preparation:
 - Ensure the N-terminal Fmoc of the resin-bound peptide is fully removed (20% piperidine/DMF, 2 x 10 min).
 - Wash resin 5x with DMF.^[1]
- Activation (The "Pre-Activation" Step):
 - Note: Do not mix reagents directly on the resin.
 - In a vial, dissolve N-Cbz-2-methyl-D-cysteine (3.0 equivalents relative to resin loading).
 - Add HATU (2.9 eq) and HOAt (3.0 eq).^[1]

- Dissolve in minimal dry DMF/NMP.
- Add DIPEA (6.0 eq) immediately before adding to the resin.
- Color Change: The solution should turn yellow/orange, indicating active ester formation.
- Coupling Reaction:
 - Add the activated mixture to the resin.
 - Microwave Option (Recommended): Heat to 75°C for 20 minutes (Power: 25-30W).
 - Room Temp Option: Shake vigorously for 4–6 hours. The steric bulk of the -methyl group significantly slows kinetics.
- Monitoring:
 - Perform a Kaiser Test (ninhydrin). If blue (positive), recouple.
 - Recoupling: If the first coupling fails, use PyAOP + DIPEA at 50°C for 1 hour.
- Final Cleavage:
 - Since the N-terminus is Cbz-protected, it is stable to TFA.^[1]
 - Cleave peptide from resin using standard cocktail (TFA/TIS/Water/EDT: 94/1/2.5/2.5).
Note: EDT (ethanedithiol) is crucial to prevent oxidation of the sensitive Cys thiol.

Quantitative Comparison of Coupling Reagents

Reagent System	Coupling Efficiency (2-Me-Cys)	Racemization Risk	Recommended Condition
HBTU / DIPEA	Low (<40%)	Low	Not Recommended
HATU / HOAt	High (>90%)	Low	Standard (RT, 4h)
PyAOP / DIPEA	Very High (>95%)	Moderate	Difficult Sequences (Microwave)
DIC / Oxyma	Moderate (60-70%)	Very Low	Green Alternative

Structural Validation & Analysis

Once synthesized, the induction of secondary structure must be validated. The combination of D-chirality and

-methylation typically yields distinct signatures.[\[1\]](#)

Circular Dichroism (CD) Signatures

The N-Cbz-2-methyl-D-cysteine residue, when acting as a turn inducer in an L-peptide, will alter the standard

-helical or random coil spectrum.[\[1\]](#)

- -Turn (Type II'): Look for a maximum at ~200-205 nm and a minimum at ~220-230 nm.[\[1\]](#)
This is often the "mirror image" of the standard L-

-helix signature, driven by the D-residue.

- Helix Termination: If placed at the N-terminus, it may nucleate a helix. A strong double minimum at 208 nm and 222 nm indicates successful helix propagation downstream of the cap.

NMR Validation (NOE Patterns)

Nuclear Overhauser Effect (NOE) spectroscopy is the gold standard for confirming the turn.

- Key Signal: Strong

NOE between the 2-methyl-D-Cys (residue

) and the subsequent residue (

).^[1]

- Temperature Coefficient: Measure amide proton chemical shifts at varying temperatures. A coefficient

ppb/K for the (

) or (

) amide indicates it is involved in an intramolecular hydrogen bond, confirming the turn.

Applications in Drug Development

The N-Cbz-2-methyl-D-cysteine scaffold is particularly valuable in two high-value contexts:

A. Proteolytic Stability (Peptidomimetics)

The

-methyl group renders the adjacent peptide bond nearly uncleavable by proteases (e.g., chymotrypsin, pepsin) due to steric occlusion of the active site. The N-Cbz group further blocks aminopeptidases.^[1]

- Result: Half-life extension from minutes (native peptide) to hours/days in plasma.^[1]

B. Peptide Stapling & Macrocyclization

The free thiol allows for "stapling" to a downstream cysteine (or homocysteine) using bis-alkylating linkers (e.g., dibromoxylene).

- Workflow:
 - Synthesize peptide with N-Cbz-2-Me-D-Cys at position

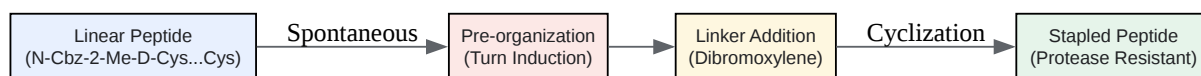
and L-Cys at position

or

.[\[1\]](#)

- Dissolve in buffer (pH 8).
- Add linker (e.g.,

-dibromo-m-xylene).[\[1\]](#)
- The D-configuration at the N-terminus pre-organizes the turn, bringing the two thiols into proximity, significantly accelerating the cyclization reaction compared to a flexible L-L sequence.



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Caption: The D-Cys residue pre-organizes the backbone, facilitating efficient stapling.[\[1\]](#)

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Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
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